

Application Notes and Protocols: Afuresertib Solubility and Preparation for In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Afuresertib

Cat. No.: B1139415

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Afuresertib (also known as GSK2110183) is a potent, orally bioavailable, ATP-competitive pan-Akt kinase inhibitor with inhibitory constants (K_i) of 0.08 nM, 2 nM, and 2.6 nM for Akt1, Akt2, and Akt3, respectively.[1][2] It plays a crucial role in cancer research by inhibiting the PI3K/Akt signaling pathway, which is frequently dysregulated in tumorigenesis, leading to decreased tumor cell proliferation and induction of apoptosis.[3] These application notes provide detailed protocols for the solubilization of **Afuresertib** and its preparation for common in vitro assays to ensure reliable and reproducible experimental outcomes.

Physicochemical Properties

Property	Value	Reference
Synonyms	GSK2110183, GSK2110183B, LAE002	[4] [5]
Molecular Formula	C18H17Cl2FN4OS	[1]
Molecular Weight	427.32 g/mol	[1]
Appearance	Crystalline solid	[4]
Storage	Store at -20°C	[4] [6]
Stability	≥ 4 years (as solid)	[4]

Afuresertib Solubility

The solubility of **Afuresertib** can vary slightly between batches and suppliers. It is crucial to use fresh, high-purity solvents. Sonication may be required to fully dissolve the compound.

Solvent	Solubility	Notes
DMSO	≥96 mg/mL (≥224.6 mM)	Hygroscopic DMSO can significantly impact solubility; use newly opened DMSO. [5] [6]
85 mg/mL (198.91 mM)	[1] [2]	
50 mg/mL (117.01 mM)	Sonication is recommended. [7]	
~30 mg/mL	[4]	
Ethanol	85 mg/mL (198.91 mM)	[1]
79 mg/mL (184.87 mM)	Sonication is recommended. [7]	
~50 mg/mL	[4]	
Dimethylformamide (DMF)	~50 mg/mL	[4]
Water	Insoluble	[1]
Aqueous Buffers (e.g., PBS)	Sparingly soluble	For maximum solubility, first dissolve in an organic solvent like ethanol and then dilute with the aqueous buffer. A 1:1 solution of ethanol:PBS (pH 7.2) yields a solubility of approximately 0.5 mg/mL. Aqueous solutions are not recommended for storage for more than one day. [4]

Experimental Protocols

Preparation of Afuresertib Stock Solutions

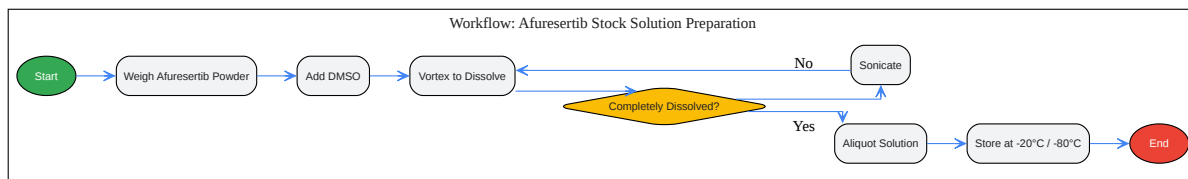
This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting point for most in vitro assays.

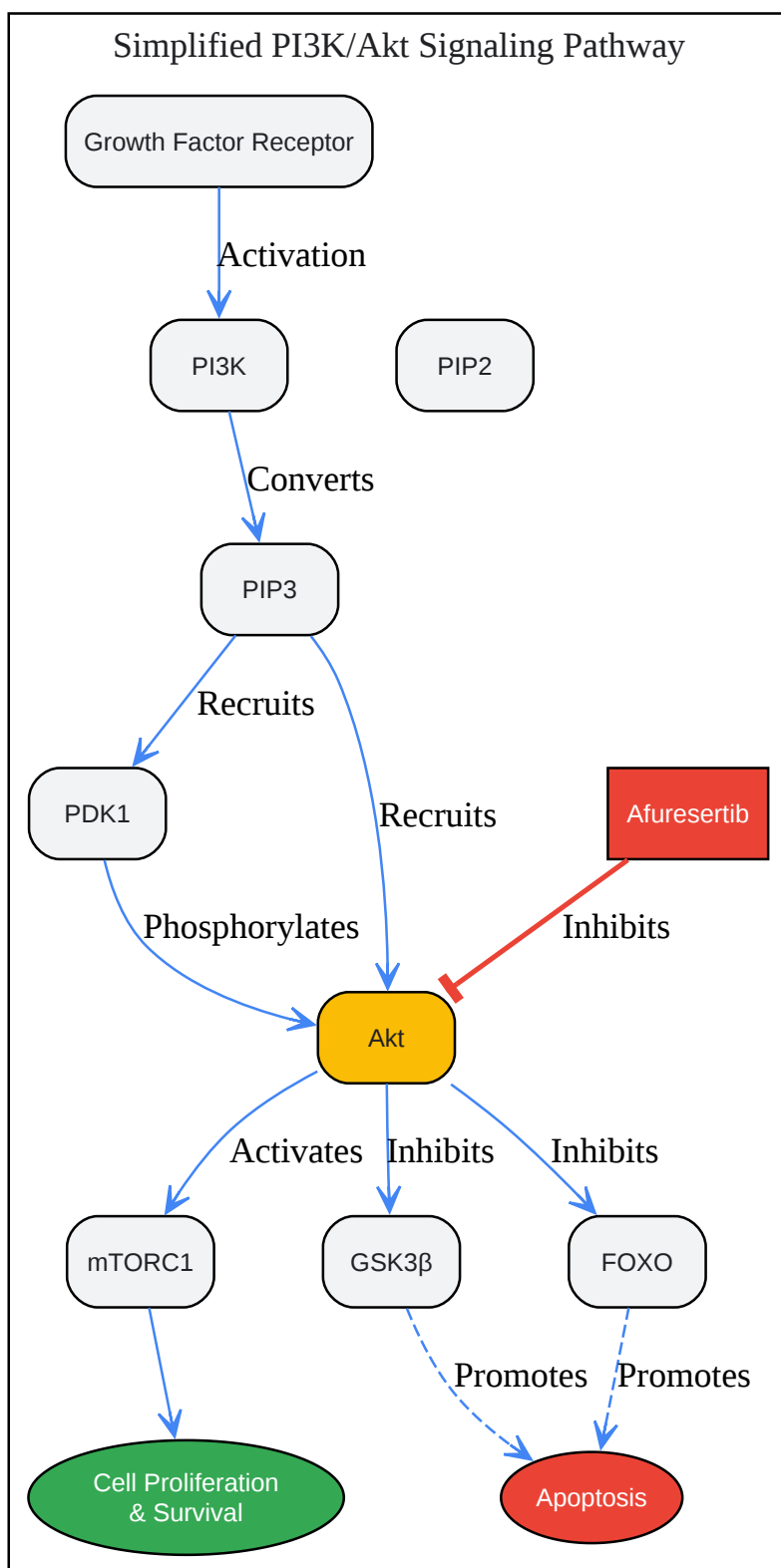
Materials:

- **Afuresertib** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Equilibrate the **Afuresertib** vial to room temperature before opening to prevent moisture condensation.
- Weigh the required amount of **Afuresertib** powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM stock solution, use 4.27 mg of **Afuresertib** (MW: 427.32 g/mol).
- Add the appropriate volume of DMSO to the tube.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath.
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in amber tubes to avoid repeated freeze-thaw cycles and light exposure.
- Store the stock solutions at -20°C or -80°C for long-term storage. When stored at -80°C in a solvent, it can be stable for up to a year.^[7]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Afuresertib | C₁₈H₁₇Cl₂FN₄OS | CID 46843057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. raybiotech.com [raybiotech.com]
- 7. Afuresertib | Akt | ROCK | PKC | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Afuresertib Solubility and Preparation for In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139415#afuresertib-solubility-and-preparation-for-in-vitro-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com